

# A Comparative Thermal Analysis of Zineb, Maneb, and Mancozeb Fungicides

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## Compound of Interest

Compound Name: Zinc-ethylenebis(dithiocarbamate)

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This guide provides a detailed comparative thermal analysis of three widely used ethylene bis-dithiocarbamate (EBDC) fungicides: Zineb, Maneb, and Mancozeb. The following sections present quantitative data on their thermal decomposition, detailed experimental protocols for thermal analysis, and visual representations of the experimental workflow and decomposition pathways. This information is intended for researchers, scientists, and professionals in drug development and environmental safety to understand the thermal stability and degradation profiles of these compounds.

## Comparative Thermal Decomposition Data

The thermal stability and decomposition of Zineb, Maneb, and Mancozeb have been investigated using thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC). While experimental conditions can vary between studies, the following tables summarize the key thermal events and decomposition characteristics reported in the literature. The decomposition of these fungicides is a multi-stage process involving the evolution of various gases and the formation of solid residues.

Table 1: Summary of Thermal Decomposition Data for Zineb, Maneb, and Mancozeb

Fungicide	Analysis Condition	Decomposition Stages	Temperature Range (°C)	Key Decomposition Products
Zineb	Inert Atmosphere	4-step decomposition described.[1]	Decomposes at 157°C without melting.[2]	Ethylenethiourea (ETU), zinc sulfide (ZnS), carbon disulfide (CS <sub>2</sub> ).[2]
Maneb	Inert Atmosphere	4-step decomposition described.[1]	Initial decomposition involves both endothermic and exothermic processes.[3]	Ethylenethiourea (ETU), manganese sulfide (MnS), carbon disulfide (CS <sub>2</sub> ).
Mancozeb	Inert Atmosphere (Pyrolysis)	3 main steps.[1]	20 - 950°C.[4][5]	Carbon disulfide (CS <sub>2</sub> ), hydrogen sulfide (H <sub>2</sub> S), ethylene thiourea (ETU), manganese sulfide (MnS), zinc sulfide (ZnS).[1][4][5]
Mancozeb	Air (Oxidation)	4 steps.[4]	150 - 950°C.[4][5]	Carbon disulfide (CS <sub>2</sub> ), sulfur dioxide (SO <sub>2</sub> ), ethylene thiourea (ETU), zinc sulfide (ZnS), manganese sulfide (MnS), zinc oxide (ZnO), manganese sulfate (MnSO <sub>4</sub> ), manganese(III)

oxide (Mn<sub>3</sub>O<sub>4</sub>).[\[4\]](#)  
[\[5\]](#)

Table 2: Detailed Thermal Decomposition Stages of Mancozeb

Atmosphere	Stage	Temperature Range (°C)	Mass Loss (%)	Description and Products
Inert	1	80 - 120	~1	Evaporation of water. <a href="#">[1]</a>
2	170 - 250	~24.1	Main decomposition with emission of CS <sub>2</sub> and H <sub>2</sub> S, formation of ETU, MnS, and ZnS. <a href="#">[1]</a>	
3	250 - 950	-	Further decomposition and formation of final residues.	
Air	1	155 - 226	-	Loss of CS <sub>2</sub> and formation of ethylene thiourea, ZnS, and MnS. <a href="#">[4]</a> <a href="#">[5]</a>
2 & 3	226 - 650	-	Oxidation of metallic sulfides to ZnO and MnSO <sub>4</sub> . <a href="#">[4]</a> <a href="#">[5]</a>	
4	650 - 950	-	Oxidation of MnSO <sub>4</sub> to Mn <sub>3</sub> O <sub>4</sub> . <a href="#">[4]</a> <a href="#">[5]</a>	

## Experimental Protocols

The following are generalized experimental protocols for conducting thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) on dithiocarbamate fungicides, based on methodologies reported in the literature.<sup>[1][6]</sup>

### Thermogravimetric Analysis (TGA)

**Objective:** To measure the change in mass of the sample as a function of temperature in a controlled atmosphere.

**Apparatus:** A thermogravimetric analyzer coupled with a gas analysis system (e.g., mass spectrometer or FTIR) for evolved gas analysis (EGA).

**Procedure:**

- **Sample Preparation:** Accurately weigh 5-10 mg of the finely ground fungicide sample into a suitable crucible (e.g., alumina or platinum).
- **Instrument Setup:**
  - Place the crucible in the TGA furnace.
  - Purge the system with the desired atmosphere (e.g., high-purity nitrogen for inert conditions or dry air for oxidative conditions) at a constant flow rate (e.g., 20-100 mL/min).
- **Thermal Program:**
  - Equilibrate the sample at a starting temperature (e.g., 30°C).
  - Heat the sample at a constant rate (e.g., 5-10°C/min) to a final temperature (e.g., 950°C).
- **Data Analysis:** Record the mass loss as a function of temperature. The derivative of the mass loss curve (DTG) can be used to identify the temperatures of maximum decomposition rates. Analyze the evolved gases to identify the decomposition products.

### Differential Scanning Calorimetry (DSC)

**Objective:** To measure the difference in heat flow between the sample and a reference as a function of temperature.

**Apparatus:** A differential scanning calorimeter.

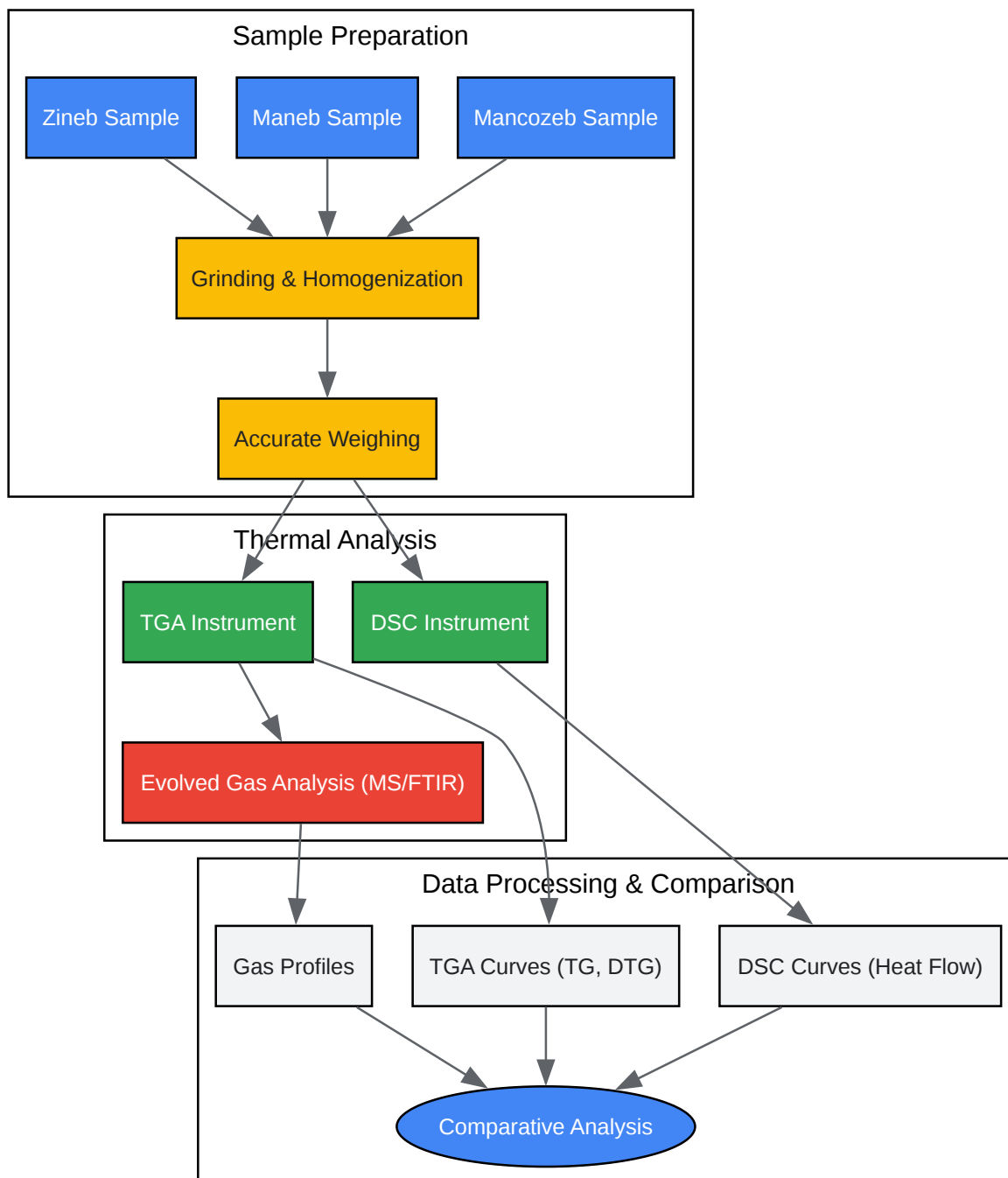
**Procedure:**

- **Sample Preparation:** Accurately weigh 2-5 mg of the fungicide sample into an aluminum DSC pan. Seal the pan.
- **Instrument Setup:**
  - Place the sample pan and an empty, sealed reference pan in the DSC cell.
  - Purge the cell with an inert gas (e.g., nitrogen) at a constant flow rate.
- **Thermal Program:**
  - Equilibrate the sample at a starting temperature.
  - Heat the sample at a constant rate (e.g., 10°C/min) over the desired temperature range.
- **Data Analysis:** Record the heat flow as a function of temperature. Endothermic and exothermic peaks correspond to physical transitions (e.g., melting) and chemical reactions (e.g., decomposition), respectively.

## Visualizations

### Experimental Workflow

The following diagram illustrates a typical experimental workflow for the comparative thermal analysis of fungicides.

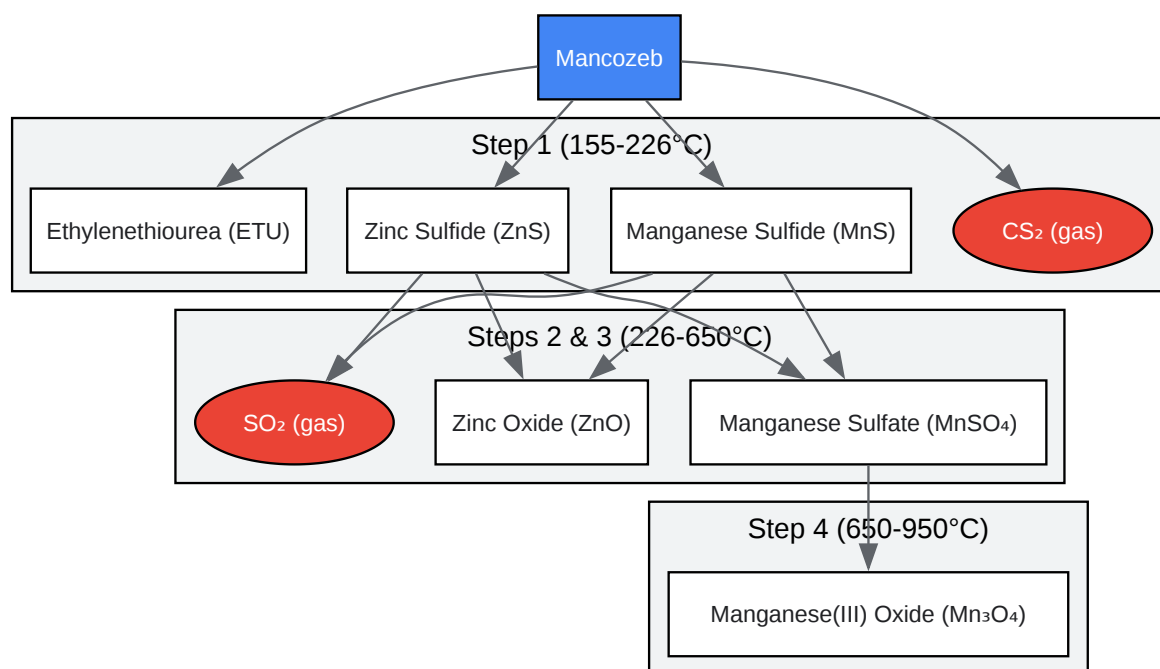


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Caption: Experimental workflow for comparative thermal analysis.

## Decomposition Pathway of Mancozeb (under Air)

This diagram illustrates the simplified, multi-step thermal decomposition pathway of Mancozeb in an air atmosphere.



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Caption: Mancozeb thermal decomposition pathway in air.

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